

silylation of polychloromethanes with trichlorosilane

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Compound Focus: Bis(trichlorosilyl)methane

CAS No.: 4142-85-2

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Trichlorosilane: Key Information for Researchers

Although direct protocols are unavailable, the gathered data on trichlorosilane is crucial for any experimental design. The table below summarizes its core characteristics and safety data.

Property	Description
Chemical Formula	HCl_3Si [1]
IUPAC Name	Trichlorosilane [1]
Appearance	Colourless, volatile liquid [1]
Boiling Point	31.8 °C (89.2 °F; 304.9 K) [1]
Major Application	Principal precursor to ultrapure silicon for the semiconductor industry [1]
Reactivity	Highly reactive; rapidly decomposes in water to produce siloxane polymer and hydrochloric acid [1]

Property	Description
Hazards	Highly flammable, reacts violently with water, may cause severe burns [1]
Safety Notes	Handle under inert gas; neutralization of spills may require sodium hydroxide or sodium bicarbonate [1]

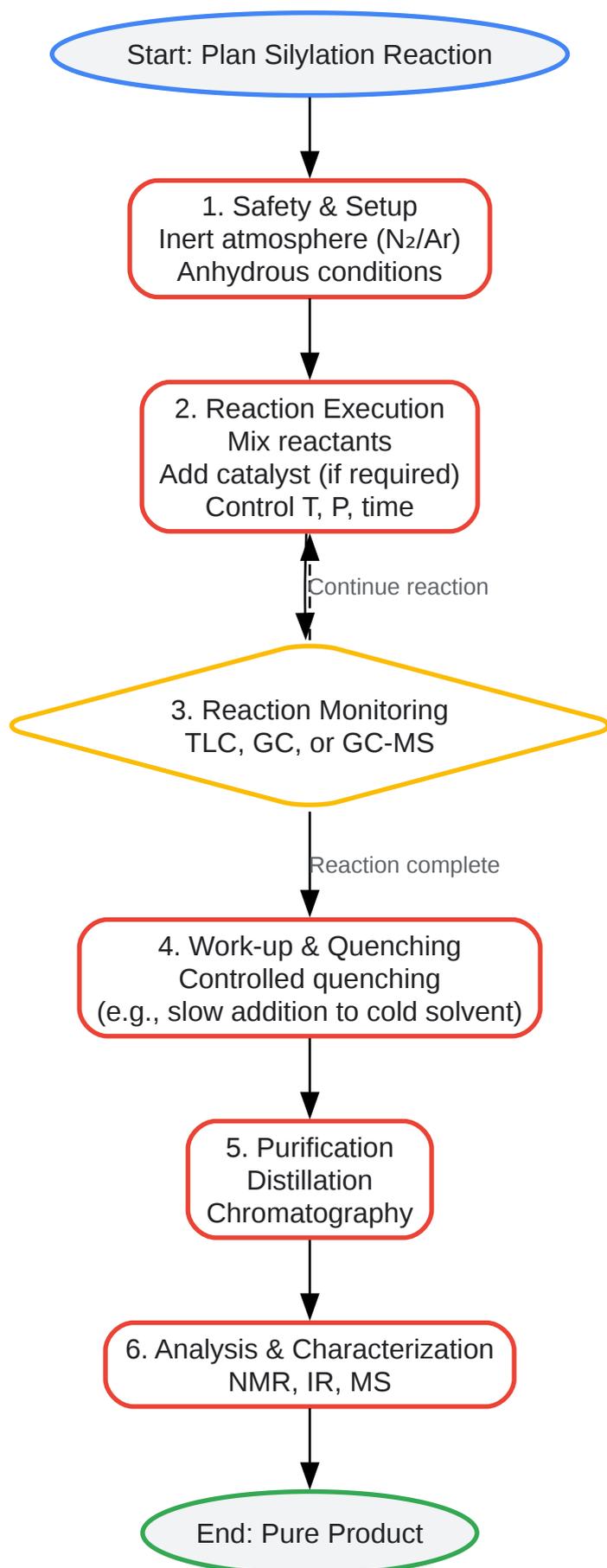
Research Pathways and Alternative Contexts

To guide your research, here are some promising research avenues and contexts where trichlorosilane is commonly used, which may provide a starting point for developing your own protocols.

- **Explore Related Silanization Techniques:** The principle of using trichlorosilane to modify surfaces is well-established in **silanization**. This process covalently binds silicon-based molecules to hydroxyl-rich surfaces (e.g., glass, metal oxides) to introduce new functional groups [2]. Optimization of such reactions often involves careful control of silane concentration and reaction time to prevent the formation of thick, polymerized networks [2].
- **Investigate Hydrosilylation Applications:** Trichlorosilane is a known precursor in **hydrosilylation** reactions, where it adds across unsaturated bonds like alkenes (e.g., $\text{RCH}=\text{CH}_2 + \text{HSiCl}_3 \rightarrow \text{RCH}_2\text{CH}_2\text{SiCl}_3$) [1]. The products of such reactions, including organosilicon compounds like octadecyltrichlorosilane, are widely used to form self-assembled monolayers in surface science and nanotechnology [1].
- **Review Use in Organic Synthesis:** Trichlorosilane can be employed as a reagent in organic synthesis. One documented two-step reaction involves the conversion of benzoic acids to toluene derivatives, where the carboxylic acid is first transformed into a trichlorosilylbenzyl compound [1].

Proposed Experimental Workflow for Method Development

Based on the general information available, here is a logical workflow you could adapt to develop a specific silylation protocol. The diagram below outlines the key stages, from safety preparation to purification.



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References

1. - Wikipedia Trichlorosilane [en.wikipedia.org]
2. sciencedirect.com/topics/engineering/ silanization [sciencedirect.com]

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